

Foreword: Unveiling the Therapeutic Potential of a Privileged Scaffold

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Compound of Interest

Compound Name: *8-Chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine*

Cat. No.: *B12331008*

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The 2,3,4,5-tetrahydro-1,4-benzoxazepine scaffold represents a cornerstone in medicinal chemistry, offering a versatile framework for the development of novel therapeutics. Its unique seven-membered ring, fused to a benzene ring and incorporating both oxygen and nitrogen heteroatoms, provides a three-dimensional architecture that is amenable to a wide range of chemical modifications. The introduction of a chloro-substituent at the 8-position, in particular, has been shown to significantly influence the pharmacological profile of these compounds, leading to a surge of interest in their potential applications.

This technical guide provides a comprehensive overview of **8-chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine** derivatives and their analogs. We will delve into the synthetic strategies employed to access this core structure, explore the nuanced structure-activity relationships that govern their biological effects, and elucidate the underlying mechanisms of action that make them promising candidates for a variety of therapeutic indications, from central nervous system disorders to metabolic diseases.

Synthesis of the 8-Chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine Core

The synthesis of the **8-chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine** core can be achieved through several strategic routes. A common and effective approach involves a multi-step sequence starting from readily available precursors. The following protocol outlines a representative synthesis.

Experimental Protocol: Synthesis of the Core Scaffold

Step 1: Synthesis of 2-(2-aminoethoxy)-4-chlorophenol

- To a solution of 4-chlororesorcinol in a suitable solvent such as dimethylformamide (DMF), add a strong base like sodium hydride (NaH) at 0°C.
- After stirring for 30 minutes, add 2-(Boc-amino)ethyl bromide and allow the reaction to warm to room temperature and stir overnight.
- Quench the reaction with water and extract the product with ethyl acetate.
- Purify the resulting intermediate by column chromatography.
- Treat the purified intermediate with a strong acid, such as trifluoroacetic acid (TFA) in dichloromethane (DCM), to remove the Boc protecting group, yielding 2-(2-aminoethoxy)-4-chlorophenol.

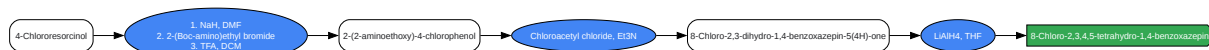
Step 2: Intramolecular Cyclization to form 8-Chloro-2,3-dihydro-1,4-benzoxazepin-5(4H)-one

- The amino-phenol from the previous step can be cyclized through various methods. One approach is to react it with an appropriate C2-synthon, such as chloroacetyl chloride, in the presence of a base like triethylamine.
- Alternatively, a Mitsunobu reaction with a protected β -amino acid followed by deprotection and lactamization can be employed.

Step 3: Reduction to **8-Chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine**

- The resulting lactam is then reduced to the corresponding amine using a powerful reducing agent like lithium aluminum hydride (LAH) in an anhydrous solvent such as tetrahydrofuran (THF).

- The reaction is typically performed at reflux, followed by a careful workup procedure involving sequential addition of water and sodium hydroxide solution to quench the excess LAH.
- Extraction and purification yield the desired **8-chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine** core.



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Caption: Synthetic workflow for the **8-chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine** core.

Derivatization Strategies

The secondary amine within the 2,3,4,5-tetrahydro-1,4-benzoxazepine ring system provides a convenient handle for further derivatization, most commonly through N-alkylation or N-acylation reactions. These modifications are crucial for exploring the structure-activity relationships of this compound class.

Experimental Protocol: N-Alkylation of the Core Scaffold

- Dissolve the **8-chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine** core in a polar aprotic solvent like acetonitrile or DMF.
- Add a suitable base, such as potassium carbonate (K_2CO_3) or cesium carbonate (Cs_2CO_3), to deprotonate the secondary amine.
- Introduce the desired alkylating agent (e.g., an alkyl halide or tosylate) and heat the reaction mixture to facilitate the substitution reaction.
- Upon completion, the reaction is worked up by filtering the inorganic salts and removing the solvent under reduced pressure.
- The crude product is then purified by column chromatography or recrystallization.

Structure-Activity Relationships (SAR)

The biological activity of **8-chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine** derivatives is highly dependent on the nature and position of substituents on both the aromatic ring and the nitrogen atom of the oxazepine ring.

Key SAR Insights:

- **8-Chloro Substituent:** The presence of the chlorine atom at the 8-position is often critical for high affinity and selectivity towards certain receptors, particularly serotonin receptors.
- **N-Substitution:** The substituent on the nitrogen atom plays a pivotal role in determining the pharmacological profile. Long-chain alkyl or arylalkyl substituents are often associated with potent activity at 5-HT_{1A} receptors. For instance, a new series of 1,4-benzoxazepine derivatives with various substituents on the nitrogen atom exhibited nanomolar affinity for the 5-HT_{1A} receptor.[\[1\]](#)
- **Other Ring Positions:** Substitution at other positions on the benzoxazepine core can also modulate activity and selectivity. For example, in the related 1,4-benzodioxan series, modifications to the dioxane unit significantly influenced selectivity for α_1 -adrenoreceptor subtypes.[\[2\]](#)

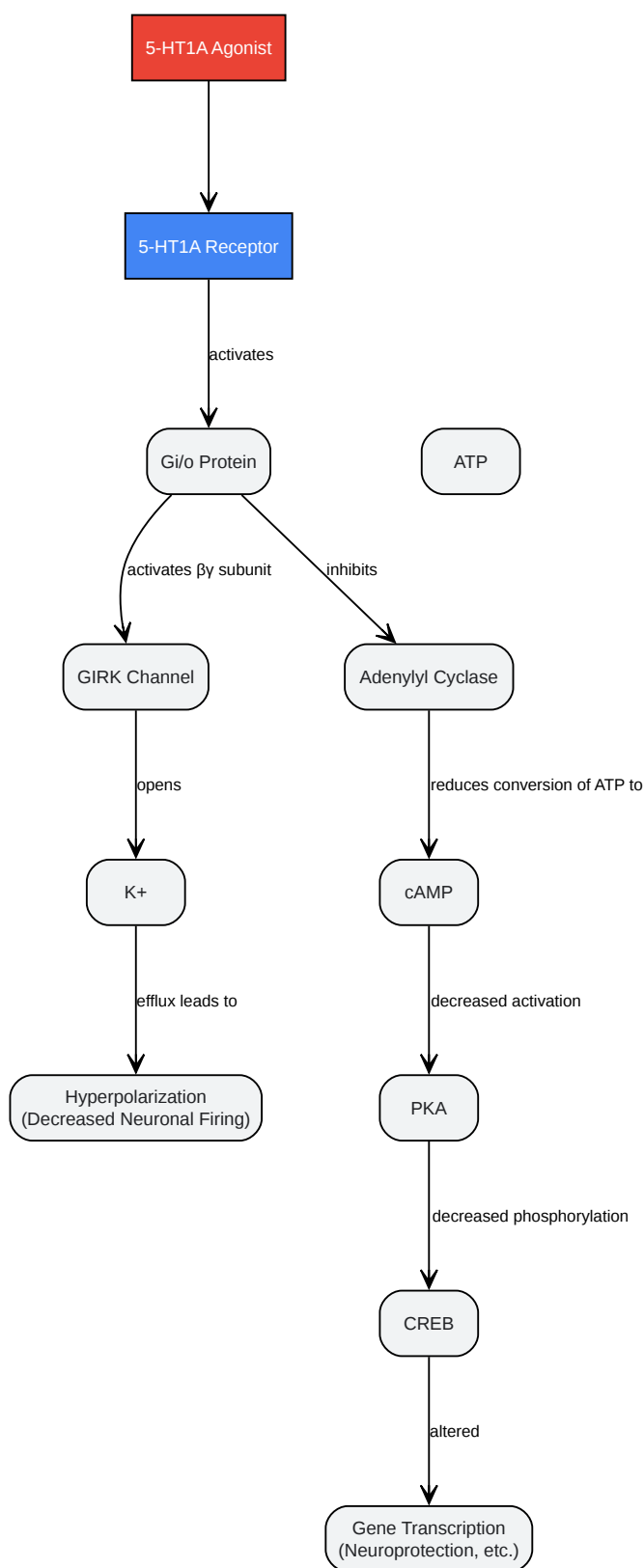
Compound/Analog	N-Substituent	Target(s)	Key Findings	Reference
Piclozotan	4-[4-(2-pyridinyl)-1,2,3,6-tetrahydropyridin-1-yl]butyl	5-HT _{1A} Agonist	Potent neuroprotective agent.	[1]
Lorcaserin (analog)	Methyl	5-HT _{2C} Agonist	Selective agonist for the treatment of obesity.	[3]

Pharmacological Properties and Mechanism of Action

Derivatives of **8-chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine** have shown significant promise as modulators of serotonin receptors, particularly the 5-HT_{1A} and 5-HT_{2C} subtypes.

5-HT_{1A} Receptor Agonism and Neuroprotection

Agonism at the 5-HT_{1A} receptor is a well-established therapeutic strategy for anxiety and depression.[4] The 5-HT_{1A} receptor is a G-protein coupled receptor (GPCR) that, upon activation, inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[5] This signaling cascade ultimately results in neuronal hyperpolarization and reduced neuronal firing, contributing to the anxiolytic and antidepressant effects.[6][7][8] Furthermore, activation of 5-HT_{1A} receptors has been linked to neuroprotective effects, making derivatives of this scaffold attractive for the treatment of ischemic brain injury.[1]

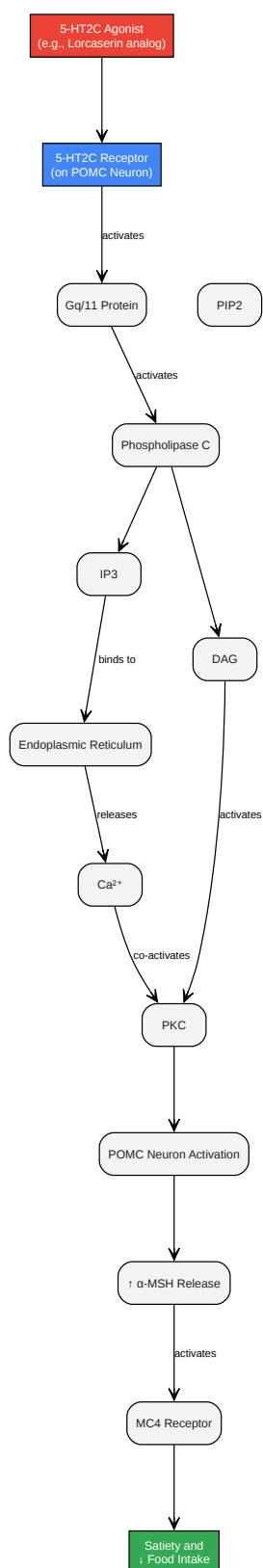


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Caption: Simplified 5-HT_{1A} receptor signaling cascade leading to neuroprotective effects.

5-HT_{2C} Receptor Agonism and Appetite Suppression

The 5-HT_{2C} receptor, another member of the GPCR family, is a key target for the treatment of obesity.^{[9][10]} Activation of 5-HT_{2C} receptors in the hypothalamus, particularly on pro-opiomelanocortin (POMC) neurons, is believed to mediate the anorectic effects of many serotonergic drugs.^{[11][12]} This activation leads to an increase in the production of α -melanocyte-stimulating hormone (α -MSH), which then acts on melanocortin 4 receptors (MC4R) to promote satiety and reduce food intake.^{[12][13]} The benzazepine analog, Lorcaserin, is a selective 5-HT_{2C} receptor agonist that was approved for the treatment of obesity.^[3]



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Caption: Mechanism of appetite suppression via 5-HT_{2C} receptor agonism.

Analogs of 8-Chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine

The therapeutic potential of this scaffold is further highlighted by the pharmacological activities of its close structural analogs, such as benzodiazepines and benzazepines.

- **1,4-Benzodiazepines:** This class of compounds is renowned for its anxiolytic, sedative, and anticonvulsant properties, primarily mediated through positive allosteric modulation of the GABA_A receptor. The 8-chloro substitution is also a common feature in many clinically used benzodiazepines, such as diazepam.
- **1H-3-Benzazepines:** As exemplified by Lorcaserin, this scaffold has proven to be a valuable template for the development of selective 5-HT_{2C} agonists for the treatment of obesity. The synthesis of (1R)-8-Chloro-2,3,4,5-tetrahydro-1-methyl-1H-3-benzazepine hydrochloride hemihydrate (Lorcaserin) has been extensively documented.[3]

Future Directions and Conclusion

The **8-chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine** scaffold and its derivatives continue to be an area of active research. The demonstrated ability of these compounds to selectively target key serotonin receptors opens up a wealth of opportunities for the development of novel therapeutics for a range of disorders. Future research will likely focus on:

- **Fine-tuning selectivity:** Synthesizing novel derivatives to achieve even greater selectivity for specific receptor subtypes to minimize off-target effects.
- **Exploring new therapeutic areas:** Investigating the potential of these compounds in other areas where serotonin modulation is implicated, such as pain management and cognitive disorders.
- **Chiral synthesis and separation:** Developing enantioselective synthetic routes to isolate and evaluate the activity of individual enantiomers, as biological activity is often stereospecific.

In conclusion, the **8-chloro-2,3,4,5-tetrahydro-1,4-benzoxazepine** core represents a privileged scaffold in medicinal chemistry. Its synthetic tractability, coupled with the profound

pharmacological effects of its derivatives, ensures that it will remain a focal point for drug discovery and development for years to come.

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